

"Improving solubility of Disodium 5'-inosinate in aqueous solutions"

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Compound of Interest

Compound Name: *Disodium 5'-inosinate*

Cat. No.: *B8276402*

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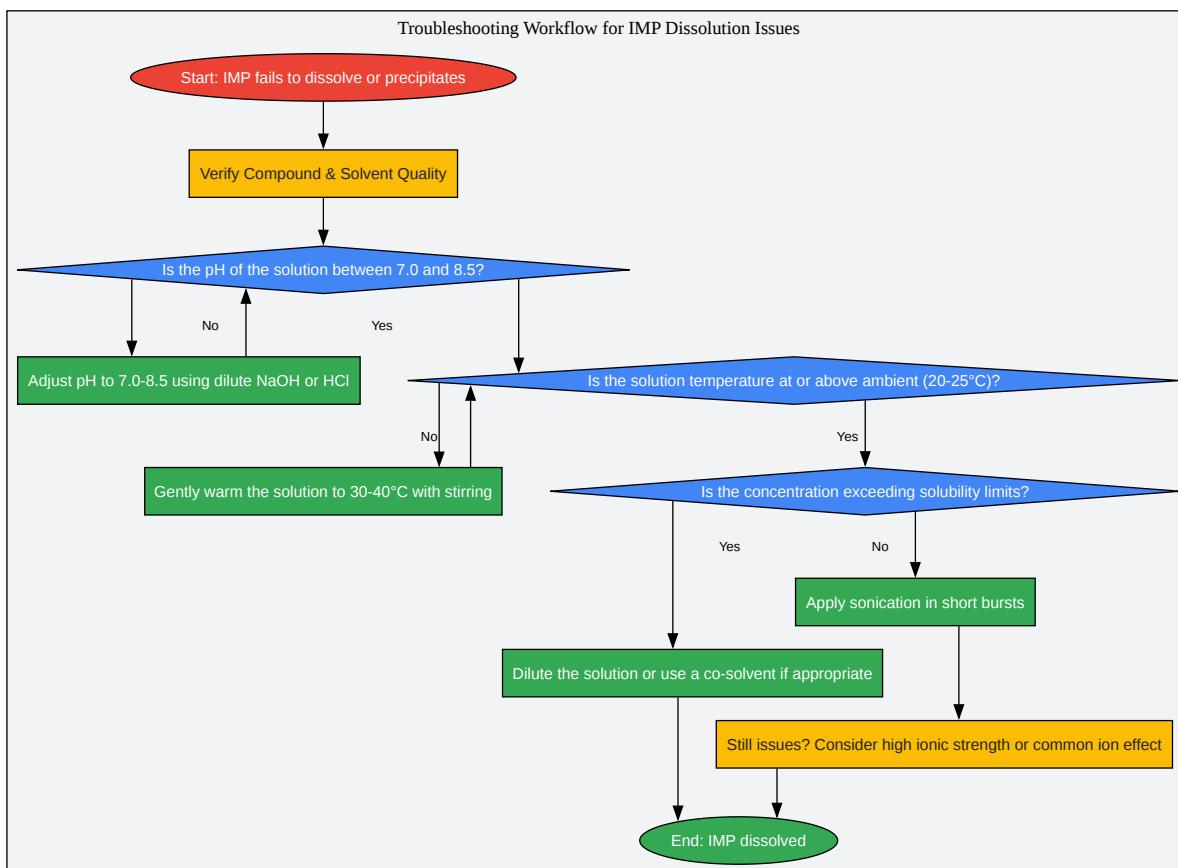
Technical Support Center: Disodium 5'-inosinate (IMP)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of Disodium 5'-inosinate (IMP) in aqueous solutions.

Troubleshooting Guide

Issue: Poor Dissolution or Precipitation of Disodium 5'-inosinate

If you are experiencing incomplete dissolution or precipitation of Disodium 5'-inosinate, follow this troubleshooting workflow to identify and resolve the issue.

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Caption: Troubleshooting workflow for Disodium 5'-inosinate dissolution.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Disodium 5'-inosinate in water?

Disodium 5'-inosinate is generally considered soluble in water.^[1] Its solubility is dependent on temperature. Published data indicates a solubility of approximately 13 g/100 mL at 20°C.^{[1][2]} ^[3] Some sources report solubilities as high as 78 mg/mL (7.8 g/100 mL) at 25°C and even up to 250 mg/mL with the aid of sonication.^{[1][4][5]} It is sparingly soluble in ethanol and practically insoluble in ether.^{[1][6][7]}

Q2: My Disodium 5'-inosinate is not dissolving well at room temperature. What are the likely causes?

Several factors can impede the dissolution of Disodium 5'-inosinate:

- Temperature: The solubility of IMP is temperature-dependent, with lower temperatures decreasing its solubility.^[1]
- pH of the Solvent: The pH of your aqueous solution is critical. The optimal pH range for its solubility is between 7.0 and 8.5.^{[1][7]} Deviations from this range can significantly reduce solubility.
- Purity and Form: The compound typically contains about 7.5 molecules of water of crystallization.^{[1][8]} Variations in purity or hydration state between batches can affect solubility.
- Common Ion Effect: The presence of other salts in your solution that share a common ion (e.g., sodium) can decrease the solubility of IMP.^[1]

Q3: How can I improve the solubility of Disodium 5'-inosinate in my aqueous solution?

If you are encountering poor solubility, consider the following methods:

- pH Adjustment: Ensure the pH of your solution is within the optimal range of 7.0-8.5.^{[1][7]}
- Heating: Gently warming the solvent can significantly improve the dissolution rate.^[1]
- Sonication: Using an ultrasonic bath can aid in the dissolution process.^{[1][4]}

- Co-solvents: For some applications, the use of co-solvents may be an option. The solubility of IMP is influenced by the dielectric constant of the solvent mixture.[9]

Q4: What is the optimal pH for dissolving Disodium 5'-inosinate?

The optimal pH for dissolving Disodium 5'-inosinate in an aqueous solution is between 7.0 and 8.5.[1][3][7] A 5% aqueous solution of Disodium 5'-inosinate should naturally have a pH within this range.[1]

Q5: Will heating degrade my Disodium 5'-inosinate sample?

Disodium 5'-inosinate is stable at 100°C.[2] However, it may begin to decompose at around 230°C.[1][2] For improving solubility, gentle heating to 30-40°C is recommended.[1]

Q6: How should I prepare stock solutions of Disodium 5'-inosinate and how should they be stored?

It is recommended to prepare fresh solutions. If storage is necessary, aliquot the stock solution and store it at -20°C for up to one month or at -80°C for up to six months, protected from light. [4] Avoid repeated freeze-thaw cycles.[4]

Data Presentation

Table 1: Solubility of Disodium 5'-inosinate in Water

Temperature (°C)	Solubility (g/100 mL)	Reference(s)
20	~13	[1][2][3]
25	~7.8	[1][5]

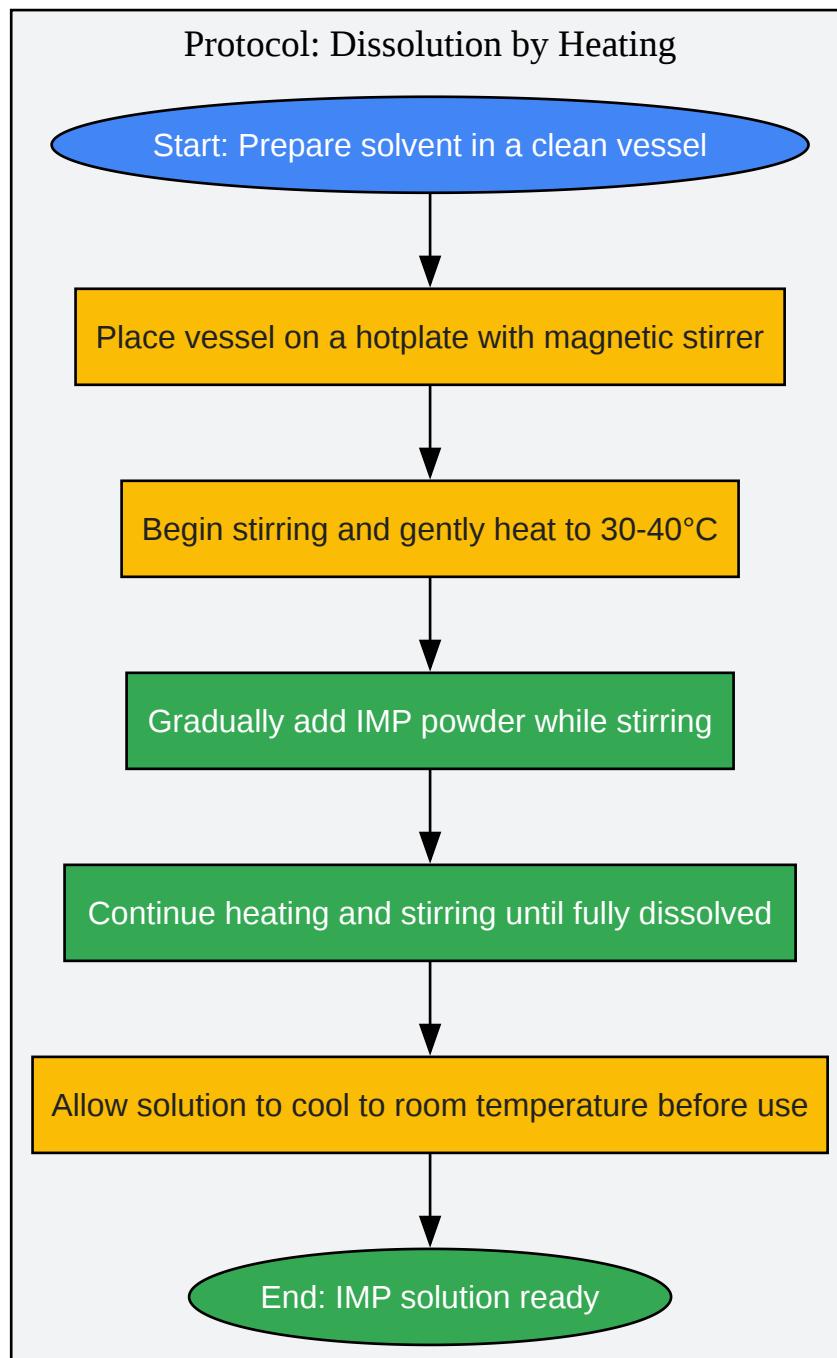
Table 2: pH of Disodium 5'-inosinate Aqueous Solution

Concentration	pH Range	Reference(s)
5% (w/v)	7.0 - 8.5	[1][3]

Experimental Protocols

Protocol 1: Dissolution by Heating

This protocol describes how to use temperature to improve the solubility of Disodium 5'-inosinate.



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